Advanced Isotopic Labeling & Linker Strategies: 4-Chloro-2-butyn-1-ol

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Compound of Interest

Compound Name:	*4-Chloro-2-butyn-1-ol*
CAS No.:	*13280-07-4*
Cat. No.:	*B075936*

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Chemical Biologists, and Process Scientists Focus: Synthetic utility in isotopic labeling, heterocycle construction, and bifunctional linker design.

Executive Summary: The "Swiss Army Knife" of Alkyne Linkers

In the precision-demanding field of isotopic labeling and drug discovery, **4-Chloro-2-butyn-1-ol** (CBO) occupies a unique niche.[1] Unlike simple propargyl halides (e.g., propargyl bromide) which serve primarily as terminal alkyne "tags," CBO is a bifunctional building block. It combines a reactive electrophile (alkyl chloride), a nucleophilic handle (primary alcohol), and an internal alkyne backbone.

This trifecta allows researchers to construct complex, isotopically labeled N- and O-heterocycles (common pharmacophores) and design cleavable affinity probes that simple propargylation cannot achieve.[1] This guide objectively compares CBO against standard alternatives, providing experimental workflows for its integration into high-value labeling studies.

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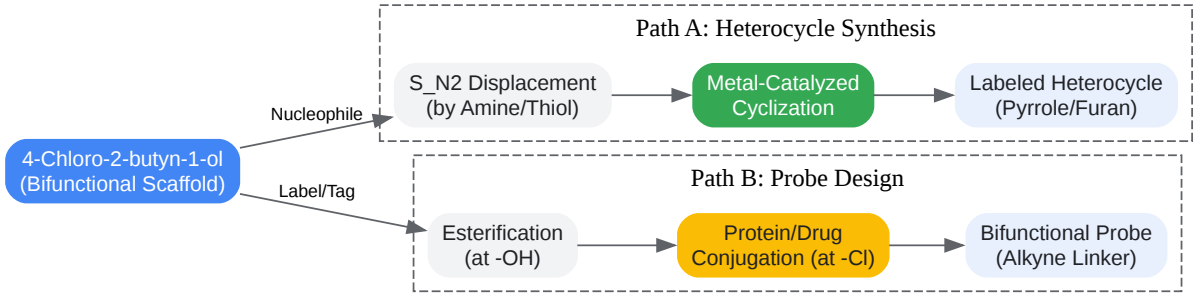
Technical Profile & Mechanism of Action

Compound: **4-Chloro-2-butyn-1-ol** CAS: 13280-07-4 Structure:HO-CH2-C≡C-CH2-Cl[1]

Mechanistic Versatility

CBO acts as a "linchpin" reagent through two distinct reactivity modes:

- Primary Mode (SN2 Alkylation): The chloromethyl group is highly activated by the adjacent alkyne, facilitating rapid SN2 displacement by nucleophiles (amines, thiols, phenoxides).
- Secondary Mode (Cyclization/Functionalization): The distal hydroxyl group serves as a second reactive site.[1] It can be:
  - Cyclized: Intramolecular attack on the alkyne or the newly attached nucleophile to form 5- or 6-membered rings (e.g., dihydrofurans, pyrroles).
  - Derivatized: Esterified with an isotopic label (e.g., 13C-acyl chloride) or a fluorophore before the alkylation step.[1]



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Figure 1: Dual reactivity pathways of **4-Chloro-2-butyn-1-ol** allowing for both scaffold construction and probe design.[1]

Comparative Performance Analysis

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When selecting a reagent for introducing an alkyne handle or building a ring system, CBO offers distinct advantages over common alternatives like Propargyl Bromide or Epichlorohydrin.[1]

Table 1: Reagent Comparison Matrix

Feature	4-Chloro-2-butyn-1-ol (CBO)	Propargyl Bromide	Epichlorohydrin
Primary Reactivity	SN2 (Alkyl Chloride)	SN2 (Alkyl Bromide)	Ring Opening (Epoxide)
Carbon Chain	C4 (Internal Alkyne)	C3 (Terminal Alkyne)	C3 (Saturated)
Bifunctionality	High: Contains -OH and -Cl	Low: Single electrophile	Medium: Epoxide + Chloride
Volatility/Safety	Low volatility (BP ~90°C); Toxic	High volatility; Lachrymator	Volatile; Carcinogen
Labeling Utility	Scaffold for heterocycles; Linker for PROTACs	Simple "Click" tags	13C-Glycerol backbone synthesis
Solubility	Moderate (Alcohol group aids solubility)	Low (Hydrophobic)	Moderate

Key Insight: Choose Propargyl Bromide for simple "aliphatic tagging" where the smallest footprint is required.[1] Choose CBO when you need to build a stable ring system (e.g., a drug metabolite analog) or require a linker that can be further functionalized without blocking the alkyne.

Core Application: Synthesis of Isotopically Labeled Heterocycles

One of the most powerful uses of CBO is in the synthesis of stable isotope-labeled drug scaffolds. Many drugs contain pyrrolidine, furan, or pyrrole rings. By reacting a 15N-labeled amine or 13C-labeled nucleophile with CBO, researchers can "stitch" together a labeled heterocycle.[1]

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Experimental Protocol: Synthesis of a Labeled 2,5-Dihydrofuran

Context: Creating a metabolically stable, labeled analog for ADME studies.

Materials:

- **4-Chloro-2-butyn-1-ol** (1.0 equiv)[1]
- [13C6]-Phenol (or other nucleophile) (1.1 equiv)
- K2CO3 (2.0 equiv)
- Solvent: DMF or Acetone
- Catalyst: AuCl3 (5 mol%) or AgOTf (for cyclization)

Step-by-Step Workflow:

- Alkylation (Ether Formation):
  - Dissolve [13C6]-phenol in DMF. Add K2CO3 and stir at RT for 30 min.
  - Add **4-Chloro-2-butyn-1-ol** dropwise.[1] The internal alkyne prevents immediate polymerization often seen with terminal alkynes.[1]
  - Heat to 60°C for 4-6 hours. Monitor by TLC/LC-MS for disappearance of phenol.[1]
  - Result: 4-([13C6]-phenoxy)but-2-yn-1-ol.[1]
- Cycloisomerization (Ring Closure):
  - Dissolve the intermediate in DCM.[1]
  - Add AuCl3 (5 mol%) under inert atmosphere.[1]
  - Stir at RT for 2-12 hours. The gold catalyst activates the alkyne, promoting intramolecular attack by the hydroxyl oxygen (5-endo-dig or 5-exo-dig depending on conditions).[1]
  - Result: A 13C-labeled furan or dihydrofuran derivative.[1]

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Why this matters: This method introduces the label into a chemically stable ring system, unlike simple peripheral labeling which might be metabolically cleaved.

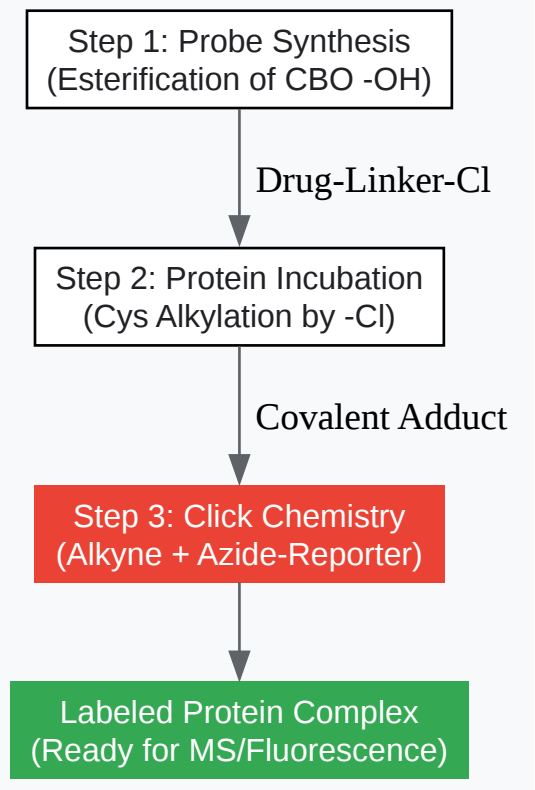
Core Application: Bifunctional Linker for Proteomics (ABPP)

In Activity-Based Protein Profiling (ABPP), CBO serves as a "warhead precursor."[1] The chloride reacts with active-site cysteines, while the alcohol can be pre-conjugated to a recognition element (e.g., a drug pharmacophore).

Workflow: Designing a Cysteine-Reactive Probe

- Functionalization of the -OH:
  - React CBO with a drug carboxylic acid (Drug-COOH) using EDC/NHS coupling.[1]
  - Product:Drug-CO-O-CH2-C≡C-CH2-Cl[1]
- Proteomic Labeling:
  - Incubate the probe with the proteome.[1] The -CH2-Cl group alkylates reactive cysteines (SN2).[1]
  - Note: The internal alkyne remains intact.[1]
- Detection:
  - Perform Click Chemistry (CuAAC) with a Azide-Rhodamine or Azide-Biotin reporter.[1]
  - Advantage:[2] The internal alkyne of CBO is sterically distinct from terminal alkynes, allowing for potential orthogonal "double-click" strategies if a terminal alkyne is also present in the system.

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Figure 2: ABPP workflow utilizing the bifunctional nature of CBO to link a drug pharmacophore to a protein target.

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